

# Identity of "OdR1" Unconfirmed: Personal Protective Equipment and Handling Guidelines Cannot Be Provided

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: OdR1

Cat. No.: B1577235

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Comprehensive searches for a chemical or biological agent identified as "**OdR1**" have not yielded a conclusive match for a substance requiring specific personal protective equipment (PPE) and handling protocols in a research setting. The vast majority of public information associated with "**OdR1**" refers to a commercially available guitar pedal, the Nobels ODR-1.

For the safety of researchers, scientists, and drug development professionals, it is imperative that all substances are correctly identified before handling. Without a definitive identification of "**OdR1**" as a chemical or biological agent and access to its corresponding Safety Data Sheet (SDS), providing any guidance on personal protective equipment, operational procedures, or disposal would be highly irresponsible and potentially dangerous.

An SDS is a critical document that provides detailed information about the physical and chemical properties of a substance, its potential hazards, and the necessary safety precautions. This includes specific recommendations for:

- Personal Protective Equipment (PPE): Such as the type of gloves, eye protection, and respiratory equipment required.
- Engineering Controls: Including the necessity of working in a fume hood or other ventilated enclosure.
- Handling and Storage: Proper procedures to minimize exposure and ensure stability.

- Emergency Procedures: Steps to take in case of a spill, fire, or accidental exposure.
- Disposal: Safe and environmentally responsible methods for waste disposal.

#### Recommendations for Researchers:

- Verify the Substance Name: Double-check all internal documentation, container labels, and procurement records to ensure the correct name and any associated identifiers (e.g., CAS number, catalog number) for the substance in question. It is possible that "OdR1" is an internal codename or an abbreviation.
- Locate the Safety Data Sheet (SDS): The SDS is the primary source of all safety and handling information. This document should have been provided by the manufacturer or supplier of the substance. If the SDS is not readily available, contact the supplier immediately to obtain a copy.
- Consult Your Institutional Safety Officer: Your organization's Environmental Health and Safety (EHS) department is a key resource for assessing the risks of unknown or newly synthesized compounds and for developing appropriate safety protocols.

Until "OdR1" can be positively identified and a corresponding SDS is reviewed, no handling of the substance should occur. Adherence to standard laboratory safety practices, including the use of basic PPE (lab coat, gloves, and safety glasses), is always recommended when in a laboratory environment, but may not be sufficient for an unknown hazard.

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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)